

Physical properties of Allyltrichlorosilane liquid

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Compound of Interest

Compound Name: Allyltrichlorosilane

Cat. No.: B085684

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An In-depth Technical Guide to the Physical Properties of **Allyltrichlorosilane** Liquid

For researchers, scientists, and drug development professionals, a thorough understanding of the physical properties of chemical reagents is paramount for experimental design, safety, and application. This guide provides a detailed overview of the core physical characteristics of **allyltrichlorosilane** (CAS No: 107-37-9), a versatile organosilicon compound.

Core Physical and Chemical Properties

Allyltrichlorosilane is a bifunctional molecule featuring a reactive trichlorosilyl group and an allyl group, making it a valuable intermediate in various chemical syntheses.^[1] It appears as a colorless to pale yellow liquid with a pungent, irritating odor.^{[2][3][4][5][6]} The compound is highly flammable and reacts violently with water, necessitating careful handling and storage in a dry, inert environment.^{[2][7][8]}

Quantitative Physical Data

The following table summarizes the key physical properties of **allyltrichlorosilane**, compiled from various sources.

Property	Value	Citations
Molecular Formula	C ₃ H ₅ Cl ₃ Si	[9][10]
Molecular Weight	175.51 - 175.52 g/mol	[1][3][5]
Density	1.200 - 1.215 g/mL at 20-25 °C	[2][8][9]
Boiling Point	116 - 117.5 °C at 750-760 mmHg	[1][2][3][9]
Melting Point	35 °C	[1][5][9]
Flash Point	18 - 35 °C (64.4 - 95 °F)	[2][5][8][9]
Refractive Index	n _{20/D} 1.443 - 1.449	[3][5][9][10]
Vapor Pressure	10 mmHg at 16.1 °C; 53 mmHg at 47.5 °C	[5][9]
Vapor Density	>1 (Air = 1)	[5][9][11]
Solubility	Soluble in acetonitrile, THF, dichloromethane, toluene, and benzene.[9][12] Reacts violently with water and is incompatible with protic solvents and ketones.[2][9][12]	

Experimental Protocols

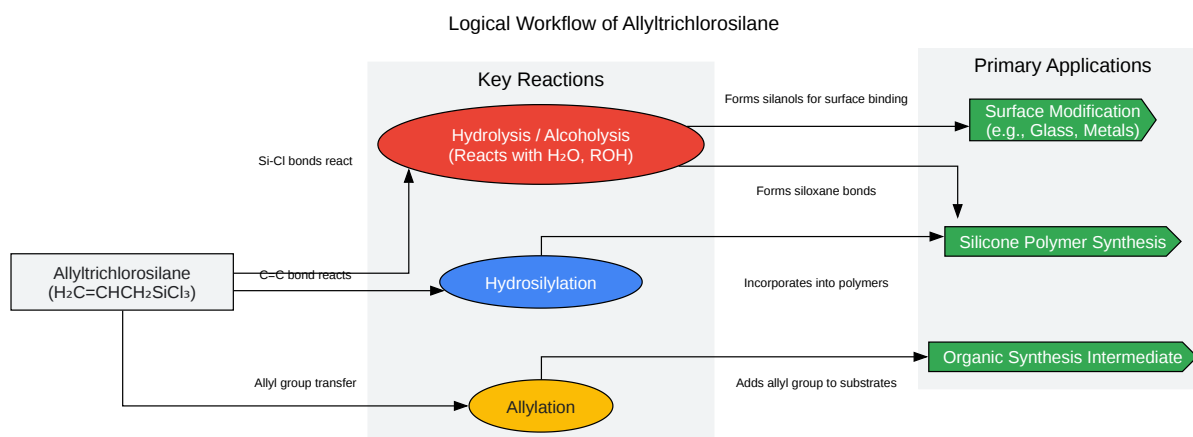
Detailed experimental protocols for the determination of the physical properties listed above are not explicitly detailed in the cited literature. However, these values are typically determined using standard laboratory procedures as outlined below:

- **Boiling Point:** Determined by distillation at a specific pressure (e.g., atmospheric pressure, 760 mmHg), measuring the temperature at which the liquid and vapor phases are in equilibrium.
- **Density:** Typically measured using a pycnometer or a digital density meter, which calculates the mass per unit volume of the liquid at a specified temperature (e.g., 25 °C).

- **Refractive Index:** Measured using a refractometer, which determines the extent to which light is bent when it passes through the liquid. The measurement is usually taken at a standard wavelength (the D-line of sodium, 589 nm) and temperature (20 °C).
- **Flash Point:** Determined using either an open-cup or closed-cup apparatus. The liquid is heated, and an ignition source is periodically passed over the surface until a flash is observed, indicating the lowest temperature at which the vapor can form an ignitable mixture with air.

Logical Relationships and Applications

Allyltrichlorosilane's utility stems from its dual reactivity. The trichlorosilyl group is susceptible to hydrolysis and alcoholysis, while the allyl group can participate in various organic reactions.



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Caption: Logical workflow of **Allyltrichlorosilane**'s reactivity and applications.

Safety and Handling

Allyltrichlorosilane is a corrosive and flammable liquid that reacts violently with water, moisture, and alcohols to produce corrosive hydrogen chloride gas.[2] It can cause severe burns to the skin, eyes, and respiratory tract.[4][7] Therefore, it must be handled in a chemical fume hood with appropriate personal protective equipment, including gloves, safety goggles, and a face shield.[4][8] Storage should be in a tightly sealed container under an inert atmosphere (e.g., nitrogen), in a cool, dry, and well-ventilated area away from sources of ignition.[4][7][8] In case of fire, carbon dioxide or dry chemical extinguishers should be used; water or foam are unsuitable due to the violent reaction.[2][6]

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